

An In-depth Technical Guide to 3-Bromo-4-(trifluoromethoxy)benzaldehyde

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Compound of Interest

Compound Name:	3-Bromo-4-(trifluoromethoxy)benzaldehyde
Cat. No.:	B1282308

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and applications of **3-Bromo-4-(trifluoromethoxy)benzaldehyde**, a key building block in the development of novel pharmaceuticals, agrochemicals, and advanced materials.

Core Chemical Information

3-Bromo-4-(trifluoromethoxy)benzaldehyde is an aromatic aldehyde featuring a bromine atom and a trifluoromethoxy group substituted on the benzene ring. This unique combination of functional groups makes it a valuable intermediate for introducing these moieties into more complex molecular architectures.

Chemical Identifiers

Identifier	Value
IUPAC Name	3-bromo-4-(trifluoromethoxy)benzaldehyde[1]
CAS Number	85366-66-1[1][2][3]
Molecular Formula	C ₈ H ₄ BrF ₃ O ₂ [1][2][3]
Molecular Weight	269.02 g/mol [1][3][4]
InChIKey	OCIAOFZMQWTYNX-UHFFFAOYSA-N[1]
Synonyms	3-Bromo-4-trifluoromethoxy-benzaldehyde, Benzaldehyde, 3-bromo-4-(trifluoromethoxy)-[1]

Physicochemical Properties

The properties of this compound are summarized below. It is a colorless oil under standard conditions. Notably, experimental data for the melting point is not readily available in public literature.

Property	Value	Source
Physical State	Colorless Oil	PrepChem.com
Boiling Point	97 °C at 10 mmHg	PrepChem.com
Molecular Weight	269.0154 g/mol	Angene

Spectral and Characterization Data

As of this review, detailed experimental spectral data (¹H-NMR, ¹³C-NMR, Mass Spectrometry, and IR) for **3-Bromo-4-(trifluoromethoxy)benzaldehyde** is not widely available in peer-reviewed journals or public spectral databases. Researchers synthesizing or using this compound should perform their own analytical characterization to confirm identity and purity. For reference, spectral data of structurally similar compounds, such as 4-Bromo-3-(trifluoromethyl)benzaldehyde, are available and show characteristic signals for the aldehyde proton (~10.05 ppm) and aromatic protons, alongside strong IR absorptions for the carbonyl group (~1704 cm⁻¹) and C-F bonds (~1123 cm⁻¹)[[5](#)].

Synthesis and Reactivity

3-Bromo-4-(trifluoromethoxy)benzaldehyde is primarily used as an intermediate in multi-step organic syntheses. Its aldehyde group can undergo a wide range of reactions, including oxidation, reduction, and the formation of imines and oximes. The bromo- and trifluoromethoxy-substituted aromatic ring allows for further functionalization, typically through cross-coupling reactions.

Experimental Synthesis Protocol

The following is a detailed protocol for the synthesis of **3-Bromo-4-(trifluoromethoxy)benzaldehyde** via the oxidation of its corresponding alcohol.

Reaction: Oxidation of 3-bromo-4-trifluoromethoxybenzyl alcohol

Reagents:

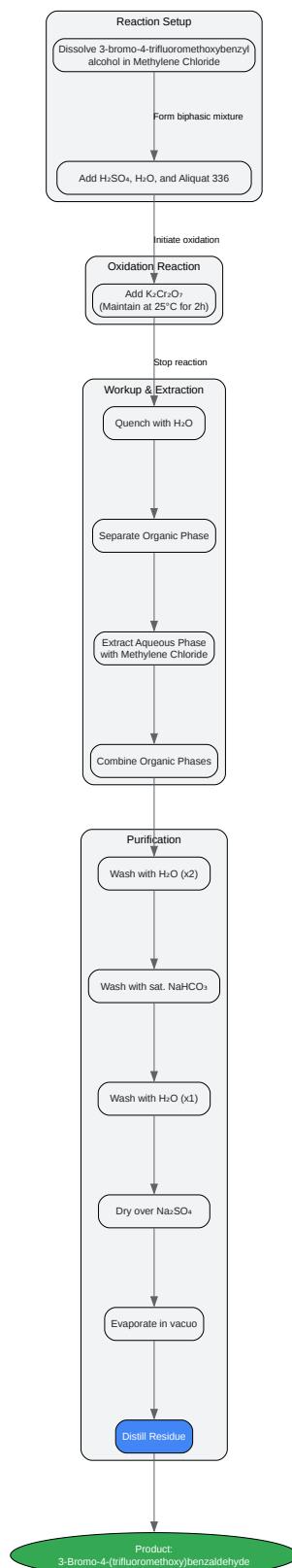
- 3-bromo-4-trifluoromethoxybenzyl alcohol (0.1 mol, 27 g)
- Sulphuric acid (0.3 mol, 29.4 g)
- Potassium dichromate (0.033 mol, 9.7 g)
- "Aliquat" 336 (tricaprylmethylammonium chloride) (2 ml)
- Methylene chloride (250 ml + 100 ml)
- Water (50 ml + 100 ml + 100 ml + 100 ml)
- Saturated sodium bicarbonate solution (100 ml)
- Sodium sulphate

Procedure:

- In a suitable reaction vessel, dissolve 27 g (0.1 mol) of 3-bromo-4-trifluoromethoxybenzyl alcohol in 250 ml of methylene chloride at room temperature.

- To this solution, add a mixture of 29.4 g (0.3 mol) of sulphuric acid, 50 ml of water, and 2 ml of "Aliquat" 336.
- Add 9.7 g (0.033 mol) of potassium dichromate to the reaction mixture. Maintain the temperature at approximately 25°C for 2 hours, using slight cooling if necessary.
- After the reaction period, add 100 ml of water to the mixture.
- Transfer the mixture to a separatory funnel and separate the organic phase.
- Extract the aqueous phase again with 100 ml of methylene chloride.
- Combine the organic phases and wash twice with 100 ml of water each time.
- Perform one wash with 100 ml of saturated sodium bicarbonate solution, followed by a final wash with 100 ml of water.
- Dry the organic phase over sodium sulphate.
- Concentrate the solution by evaporation in vacuo.
- Distill the residue to yield 3-bromo-4-trifluoromethoxybenzaldehyde as a colorless oil. (Yield: 20.4 g, 75.8% of theory).

Synthesis Workflow Diagram

[Click to download full resolution via product page](#)**Synthesis workflow for 3-Bromo-4-(trifluoromethoxy)benzaldehyde.**

Applications in Research and Development

The unique substitution pattern of **3-Bromo-4-(trifluoromethoxy)benzaldehyde** makes it a valuable intermediate in several high-value chemical industries.

- Pharmaceuticals: It serves as a key building block for constructing complex molecules with potential biological activity. It is frequently employed in the development of active pharmaceutical ingredients (APIs), including anti-inflammatory and antimicrobial agents[3]. The trifluoromethoxy group is often incorporated into drug candidates to enhance metabolic stability, lipophilicity, and binding affinity.
- Agrochemicals: Similar to its use in pharmaceuticals, this compound is an intermediate in the synthesis of new pesticides and herbicides, where the trifluoromethoxy group can confer desirable properties.
- Advanced Materials: The distinct electronic properties imparted by the trifluoromethoxy and bromo substituents make it a useful component in the synthesis of liquid crystals and polymers[3].

Safety and Handling

3-Bromo-4-(trifluoromethoxy)benzaldehyde is classified as an irritant. Standard laboratory safety precautions should be followed when handling this chemical.

GHS Hazard Information

Hazard Class	Code	Statement
Skin Corrosion/Irritation	H315	Causes skin irritation[1]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation[1]

Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.

- Personal Protective Equipment (PPE): Wear protective gloves (e.g., nitrile), chemical safety goggles, and a lab coat.
- Handling: Avoid breathing vapor or mist. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry place. Recommended storage is at room temperature[3].

Biological Activity and Signaling Pathways

Currently, there is no published research detailing the specific biological activity or interaction with signaling pathways of **3-Bromo-4-(trifluoromethoxy)benzaldehyde** itself. Its role in drug discovery is that of a structural component or building block, rather than a final, biologically active molecule. The biological effects of compounds derived from this intermediate would be highly dependent on the final molecular structure.

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References

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